A Comparative Spectroscopic Analysis of Sodium 2-Chloroacetate and Its Derivatives

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Compound of Interest

Compound Name: *sodium;2-chloroacetate*

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This guide provides a detailed comparative analysis of the spectroscopic properties of sodium 2-chloroacetate and its key derivatives: sodium fluoroacetate, sodium bromoacetate, and sodium dichloroacetate. The objective is to offer a comprehensive resource for the identification, characterization, and differentiation of these compounds using common spectroscopic techniques. This document summarizes key quantitative data, outlines detailed experimental protocols, and provides visual representations of analytical workflows.

Introduction

Sodium 2-chloroacetate and its halogenated analogs are important intermediates in the synthesis of a wide range of pharmaceutical and agricultural chemicals.[1][2] Precise and reliable analytical methods are crucial for quality control and reaction monitoring. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and Raman spectroscopy provide valuable structural information, enabling the unambiguous identification and comparative analysis of these compounds.

Comparative Spectroscopic Data

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The following tables summarize the key spectroscopic data for sodium 2-chloroacetate and its derivatives.

^{1}H and ^{13}C NMR Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of these compounds in solution. The chemical shifts are highly sensitive to the electronic environment of the nuclei, which is significantly influenced by the electronegativity of the halogen substituent.

Table 1: ^{1}H and ^{13}C NMR Chemical Shifts (δ) in ppm

Compound	^{1}H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
Sodium fluoroacetate	~4.7 (d, JHF ≈ 47 Hz)	~78 (d, JCF ≈ 170 Hz), ~177 (d, JCCF ≈ 20 Hz)
Sodium 2-chloroacetate	~4.1 (s)	~45, ~175
Sodium bromoacetate	~3.8 (s)	~27, ~173
Sodium dichloroacetate	~6.5 (s)	~68, ~172

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration. Data is compiled from various sources.[1][3][4]

Vibrational Spectroscopy (FTIR and Raman)

FTIR and Raman spectroscopy provide information about the vibrational modes of the molecules. The frequencies of these vibrations are characteristic of the functional groups present and are influenced by the mass and electronegativity of the halogen atom.

Table 2: Key Infrared (IR) and Raman Peak Positions (cm^{-1})

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Compound	C=O Stretch (IR)	C-Cl Stretch (IR)	C-COO⁻ Sym. Stretch (Raman)	C-COO⁻ Asym. Stretch (Raman)
Sodium fluoroacetate	~1630	N/A	~1440	~1670
Sodium 2-chloroacetate	~1605	~780	~1420	~1595
Sodium bromoacetate	~1600	N/A	~1415	~1590
Sodium dichloroacetate	~1625	~830, ~800	~1410	~1610

Note: Peak positions are approximate and can vary based on the physical state of the sample (solid or solution) and the specific experimental conditions.[5][6][7][8]

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation and comparison.

Materials:

- NMR spectrometer (e.g., Bruker Avance 400 MHz or equivalent)
- NMR tubes
- Deuterated solvent (e.g., D_2O)
- Sodium salt of the haloacetic acid derivative
- Internal standard (optional, e.g., DSS)

Procedure:

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- Sample Preparation: Dissolve 5-10 mg of the sodium haloacetate salt in approximately 0.6 mL of D_2O in a clean, dry NMR tube.
- Instrument Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Tune and match the probe for both ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 16-64 scans.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and 1024 or more scans.
  - Process the data similarly to the ^1H spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of the solid sample.

Materials:

- FTIR spectrometer with a DTGS or MCT detector

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- Hydraulic press and pellet die
- Agate mortar and pestle
- Potassium bromide (KBr), spectroscopy grade, dried
- Sodium salt of the haloacetic acid derivative

Procedure:

- Sample Preparation (KBr Pellet Method):
  - Place approximately 1-2 mg of the sample and 100-200 mg of dry KBr powder into an agate mortar.[9]
  - Gently grind the mixture to a fine, homogeneous powder.[10]
  - Transfer the powder to the pellet die.
  - Press the powder under a hydraulic press at approximately 8-10 tons of pressure for 1-2 minutes to form a transparent or translucent pellet.[11]
- Spectral Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
  - The spectrum is usually recorded in the 4000-400 cm^{-1} range.

Raman Spectroscopy

Objective: To obtain the Raman scattering spectrum of the solid sample.

Materials:

- Raman spectrometer with a laser excitation source (e.g., 785 nm)

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- Microscope slide or other suitable sample holder
- Sodium salt of the haloacetic acid derivative

Procedure:

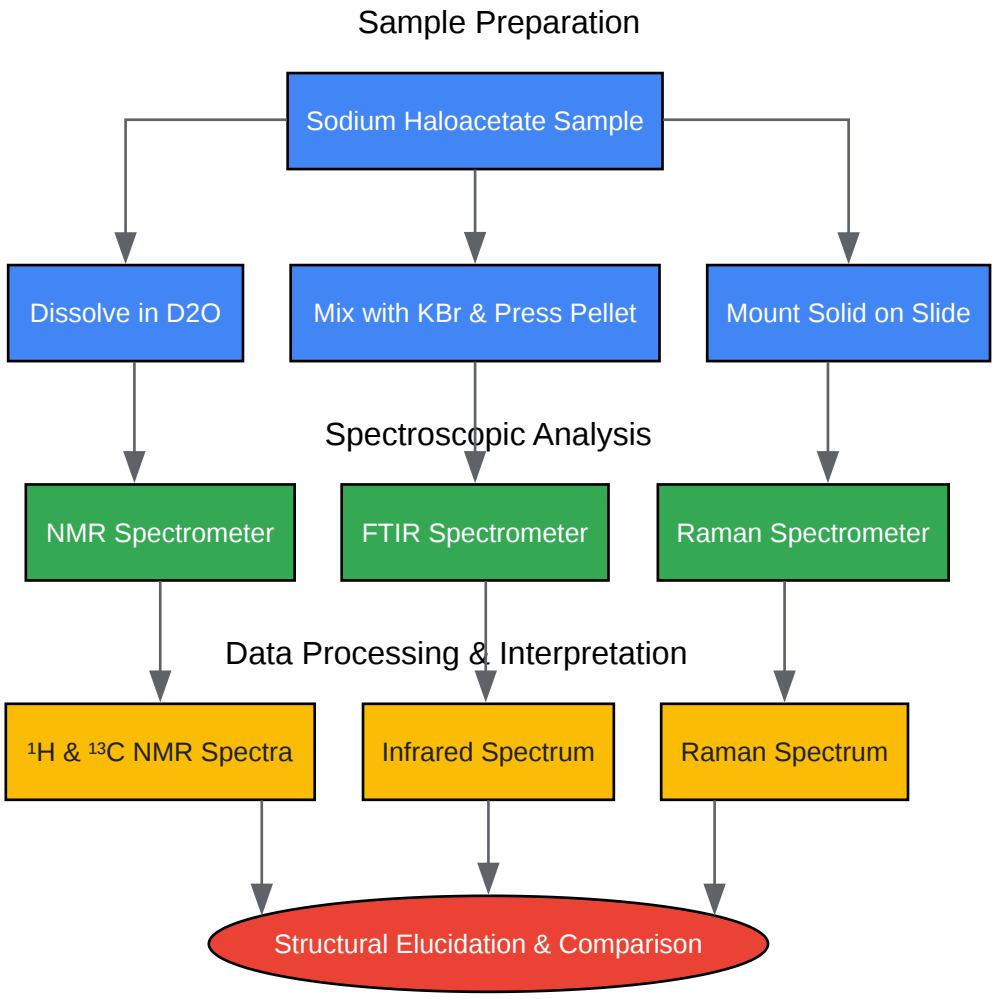
- Sample Preparation:
  - Place a small amount of the solid sample onto a clean microscope slide.[1]
  - No further sample preparation is typically required for solid samples.
- Instrument Setup:
  - Place the sample slide on the spectrometer stage.
  - Focus the laser onto the sample using the microscope objective.
- Spectral Acquisition:
  - Acquire the Raman spectrum using an appropriate laser power and acquisition time to obtain a good signal-to-noise ratio without causing sample degradation.
  - A typical acquisition may involve multiple accumulations.
  - The spectrum is typically collected over a Raman shift range of approximately 200-3500 cm^{-1}.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the spectroscopic analysis of sodium 2-chloroacetate derivatives.

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General Workflow for Spectroscopic Analysis

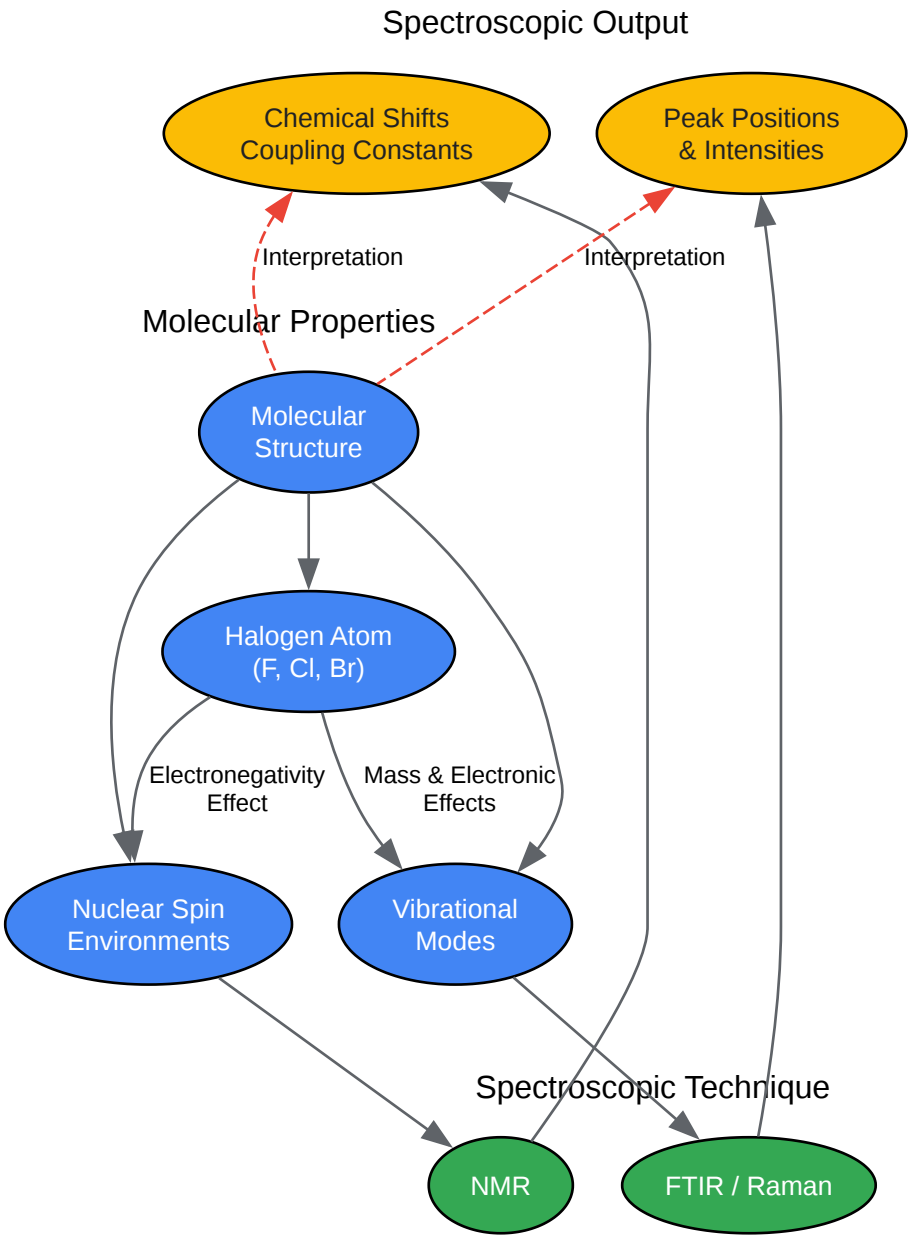


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Caption: Experimental workflow for spectroscopic analysis.

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Conceptual Pathway: From Structure to Spectrum



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Caption: From molecular properties to spectral output.

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